

Operational Guide: Safe Handling and Disposal of 3-Hydroxy-N-phenylbenzamide

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Compound of Interest

Compound Name: 3-hydroxy-N-phenylbenzamide

CAS No.: 27559-45-1

Cat. No.: B1637533

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Executive Directive

This guide mandates the operational protocols for the handling and disposal of **3-hydroxy-N-phenylbenzamide** (CAS 4831-82-7).[1][2][3][4] While often treated as a generic organic solid, this compound possesses specific structural moieties—a phenolic hydroxyl group and an amide linkage—that dictate its solubility profile and reactivity.[4] Do not dispose of this compound via municipal drainage. All disposal must follow a segregated Non-Halogenated Organic Waste stream to prevent downstream contamination and ensure complete thermal destruction.

Chemical Intelligence & Risk Assessment

To handle a chemical safely, one must understand its behavior at the molecular level.[4] **3-hydroxy-N-phenylbenzamide** is a benzanilide derivative.[1][2][3][4] Its safety profile is governed by two key features:

- The Phenolic Hydroxyl (-OH): This group introduces weak acidity (pKa ~9-10).[1][4] While stable, it allows the compound to form phenoxide salts in strong bases, potentially altering its solubility and mobility in aqueous waste systems.[4]

- The Amide Linkage (-CONH-): This provides thermal stability but generates Nitrogen Oxides (NO_x) upon incineration, necessitating disposal facilities equipped with proper scrubbers.[\[1\]](#)
[\[4\]](#)

Physicochemical Data Table

Use this data to determine solvent compatibility for liquid waste generation.[\[4\]](#)

| Property | Value | Operational Implication |
|----------------------|---|---|
| Molecular Formula | C ₁₃ H ₁₁ NO ₂ | Non-Halogenated (Segregate from Chloroform/DCM waste). [1] [2] [3] [4] |
| Molecular Weight | 213.23 g/mol | Moderate molecular weight; non-volatile solid. [1] [2] [3] [4] |
| Physical State | Solid (Crystalline) | Primary disposal state is solid waste. [1] [2] [3] [4] |
| Melting Point | 126-128 °C | Thermally stable under standard lab conditions. [2] [3] [4] |
| Solubility (Water) | Insoluble | CRITICAL: Do not attempt to wash down sinks. [1] [2] [3] [4] |
| Solubility (Organic) | DMSO, Ethanol, Methanol | Use these solvents for equipment cleaning/wiping. [1] [2] [3] [4] |
| Acidity (pKa) | ~9.5 (Phenol) | Incompatible with strong oxidizers and strong bases. [1] [2] [3] [4] |

Operational Handling Protocol

Self-Validating Safety System: Before opening the container, verify your engineering controls. If you cannot smell the solvent you are using to dissolve the compound, your fume hood is likely

functioning; however, this solid is odorless.[2][4] The validation lies in the visual check of the airflow monitor and the tactile integrity of your gloves.

- PPE Requirements:
 - Gloves: Nitrile (minimum 0.11mm).[1] Why? The lipophilic phenyl rings facilitate dermal absorption.[1][4] Latex is insufficient for protection against the organic solvents (like DMSO) often used to dissolve this compound.[1]
 - Respiratory: N95 or P100 particulate respirator if handling >10g of dry powder outside a fume hood.[4]
 - Eyes: Chemical splash goggles (ANSI Z87.1).[1]

Disposal Procedures

The disposal pathway is determined by the physical state of the waste.

A. Solid Waste (Primary Stream)[1]

- Applicability: Expired pure substance, contaminated weighing boats, paper towels from spill cleanup.[2][4]
- Protocol:
 - Collect material in a clear, polyethylene bag (minimum 2 mil thickness).[4]
 - Label the bag immediately: "Hazardous Waste - Solid - Toxic/Irritant - **3-Hydroxy-N-phenylbenzamide**."[1][2][3][4]
 - Place the sealed bag into the Non-Halogenated Organic Solid drum.
 - Prohibited: Do not place in "Sharps" containers unless the chemical is adhered to glass.

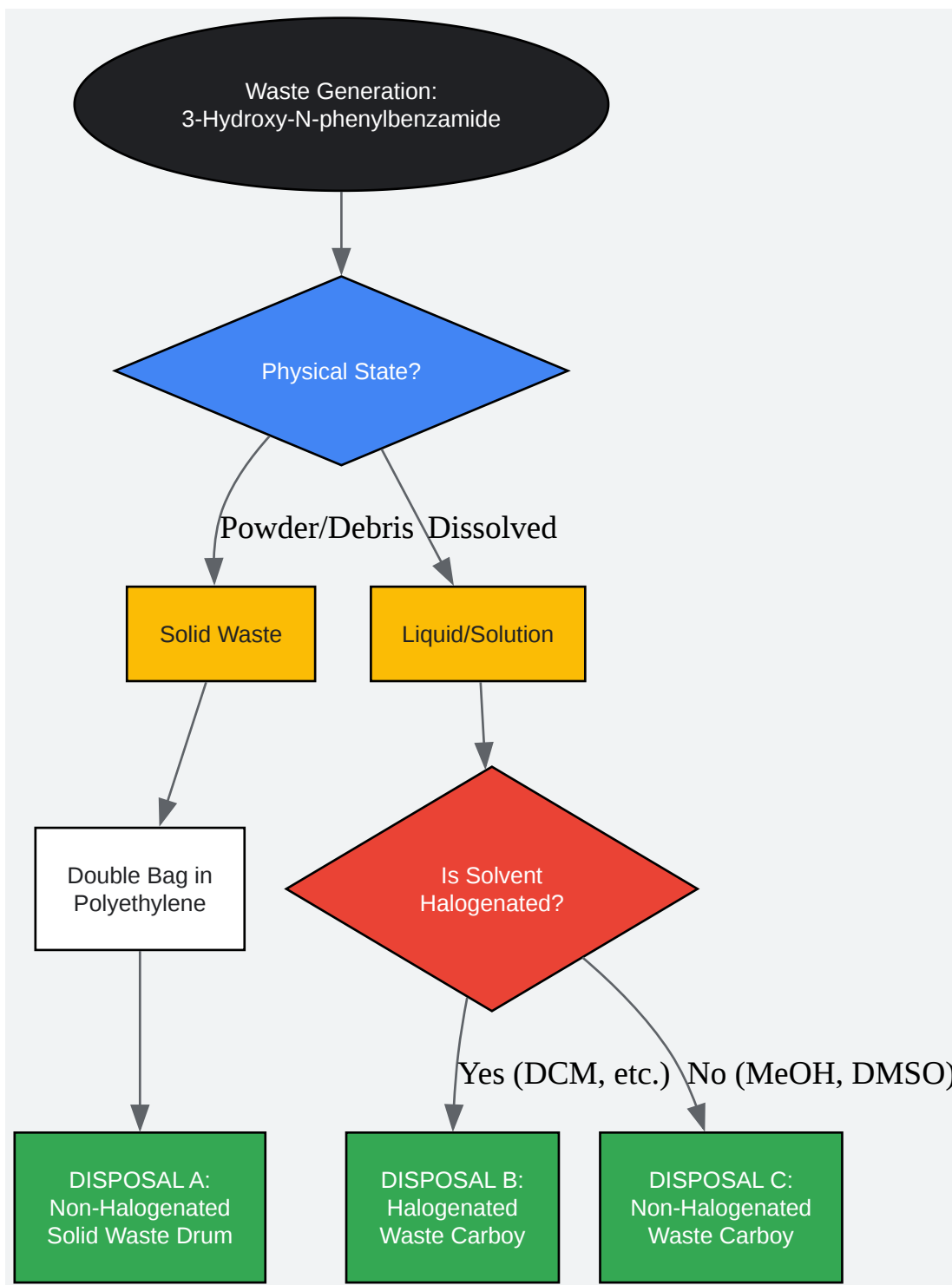
B. Liquid Waste (Mother Liquors/Rinsates)[1][5]

- Applicability: Solutions in DMSO, Methanol, or Ethanol.[4]
- Protocol:

- Solvent Check: Confirm the solvent is non-halogenated.[1][4]
- Segregation: Pour into the Non-Halogenated Organic Solvent carboy (Red Can).
- Incompatibility Check: Ensure the waste carboy does not contain strong oxidizing agents (e.g., Nitric acid waste), as phenols can undergo exothermic oxidation.[4]
- Labeling: List "**3-Hydroxy-N-phenylbenzamide**" as a constituent on the waste tag.

C. Waste Decision Logic (Visualized)

The following diagram illustrates the decision-making process for segregating this specific compound.



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Figure 1: Decision tree for the segregation of **3-hydroxy-N-phenylbenzamide** waste streams. Note that the compound itself is non-halogenated, so the liquid stream classification depends entirely on the carrier solvent.[2][3][4]

Emergency Contingencies

Spill Response (Dry Powder):

- Isolate: Mark the area.[1][4]
- Dampen: Gently mist the powder with a paper towel soaked in Ethanol (not water, as it repels) to prevent dust generation.[4]
- Collect: Wipe up the paste.[1][4]
- Clean: Wash the surface with a soap/water solution to remove residue.[1][4]
- Dispose: All cleanup materials go to the Solid Waste stream (Disposal A).[1]

First Aid:

- Eye Contact: Flush immediately for 15 minutes.[1][4][6][7] The phenol group makes this an eye irritant (H319).[1]
- Skin Contact: Wash with soap and water.[1][4][6] Do not use alcohol on the skin, as it may increase absorption area.[4]

References

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